

A Technical Guide to the Enzymatic Synthesis of Kojitriose

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Compound of Interest

Compound Name:	Kojitriose
CAS No.:	74738-47-9
Cat. No.:	B12349901

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Abstract

Kojitriose, a trisaccharide composed of three glucose units linked by α -1,2 glycosidic bonds, is a member of the kojioligosaccharide family. Unlike common oligosaccharides, it is not readily metabolized by oral bacteria and exhibits prebiotic properties, making it a molecule of interest for the food and pharmaceutical industries. This technical guide provides an in-depth overview of the primary enzymatic pathway for **kojitriose** synthesis, focusing on the key enzyme, Kojibiose Phosphorylase. Detailed quantitative data, experimental protocols, and pathway visualizations are presented to facilitate research and development in this area.

The Core Enzymatic Pathway for Kojitriose Synthesis

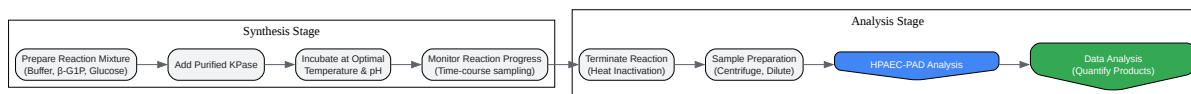
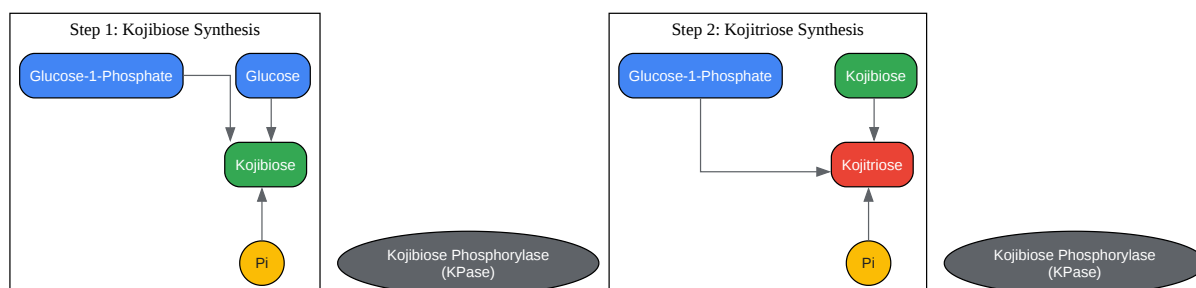
A dedicated in vivo metabolic pathway for the biosynthesis of **kojitriose** has not been extensively documented. Instead, its production is primarily achieved through in vitro enzymatic synthesis. The central enzyme in this process is Kojibiose Phosphorylase (KPase) (EC

2.4.1.230), a glycosyltransferase that catalyzes the reversible phosphorolysis of kojibiose.[1] In the synthetic direction, KPase facilitates the transfer of a glucosyl unit from a donor substrate to an acceptor molecule.

The synthesis of **kojitriose** is a stepwise process:

- **Kojibiose Formation:** Kojibiose phosphorylase catalyzes the transfer of a glucose molecule from a glucosyl donor, typically β -D-glucose-1-phosphate (β -G1P), to a glucose acceptor. This reaction forms the disaccharide kojibiose.
- **Kojitriose Elongation:** In a subsequent step, kojibiose acts as the acceptor molecule. KPase transfers another glucose unit from β -G1P to kojibiose, forming the trisaccharide **kojitriose**. This process can continue to extend the oligosaccharide chain, producing kojitetraose and other longer kojioligosaccharides.[2][3]

An alternative enzymatic route involves the synergistic action of Kojibiose Phosphorylase (KPase) and Maltose Phosphorylase (MPase), utilizing maltose as the initial substrate to generate the necessary glucosyl donors and acceptors for kojioligosaccharide synthesis.[2] Furthermore, engineered Sucrose Phosphorylase (SPase) from *Bifidobacterium adolescentis* has been effectively used for the large-scale production of the precursor, kojibiose, from the inexpensive substrates sucrose and glucose.[4][5]



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